

"13-Deacetyltaxachitriene A" stability and proper storage conditions

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Compound of Interest

Compound Name: 13-Deacetyltaxachitriene A

Cat. No.: B15594318

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Technical Support Center: 13-Deacetyltaxachitriene A

This technical support center provides guidance on the stability and proper storage of **13-Deacetyltaxachitriene A**, along with troubleshooting advice for common experimental issues. The information is compiled from manufacturer recommendations and scientific literature on related taxane compounds.

Frequently Asked Questions (FAQs)

Q1: How should I store solid **13-Deacetyltaxachitriene A**?

For long-term storage, solid **13-Deacetyltaxachitriene A** should be kept in a tightly sealed container at -20°C. For short-term storage, 2-8°C is recommended.^[1] Before use, it is advisable to allow the product to equilibrate to room temperature for at least one hour before opening the vial.

Q2: What is the recommended way to prepare and store solutions of **13-Deacetyltaxachitriene A**?

It is best to prepare and use solutions on the same day. If you need to prepare stock solutions in advance, we recommend storing them as aliquots in tightly sealed vials at -20°C. Under

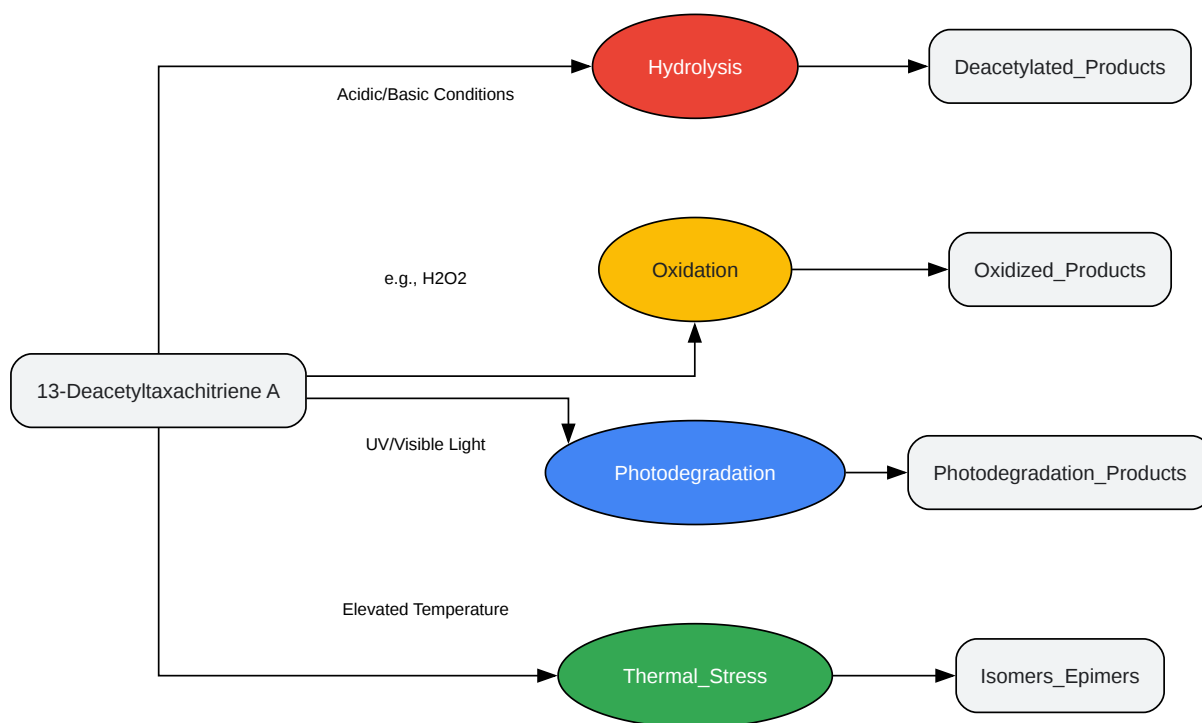
these conditions, the solutions are generally usable for up to two weeks. Avoid repeated freeze-thaw cycles.

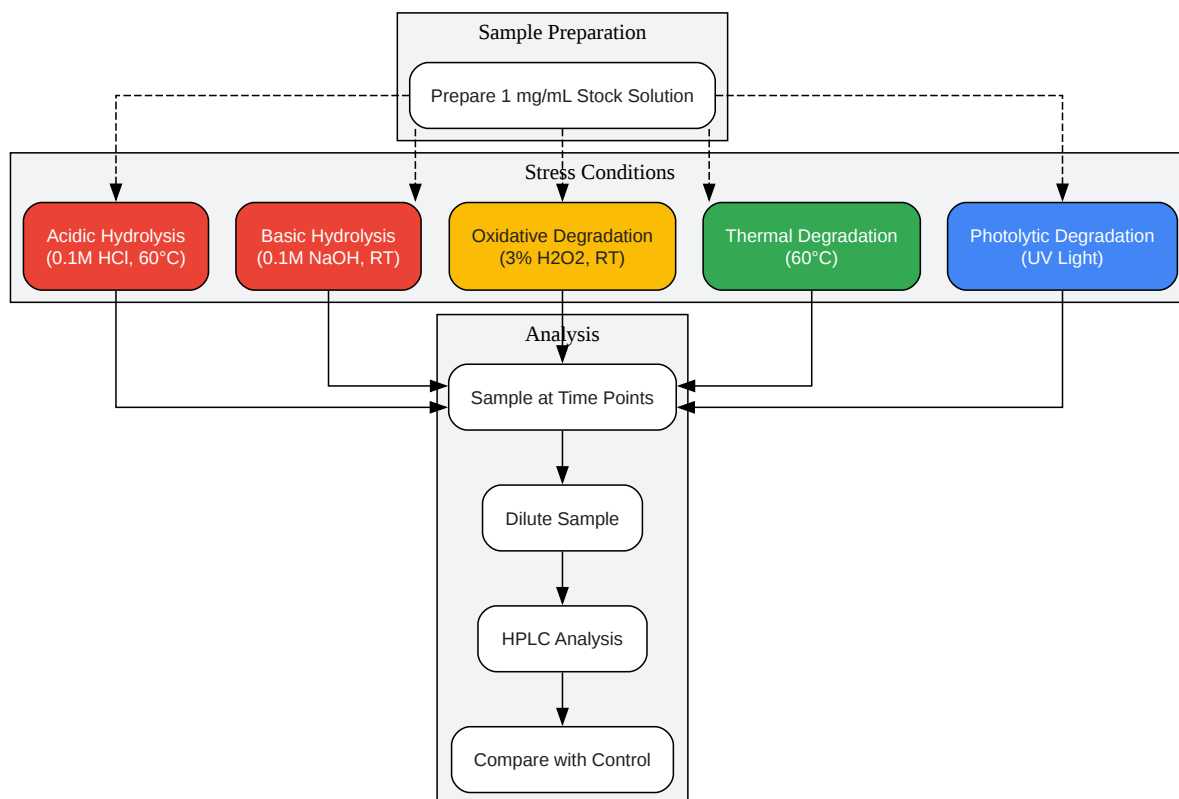
Q3: In which solvents is **13-Deacetyltaxachitriene A** soluble?

13-Deacetyltaxachitriene A is soluble in a variety of organic solvents, including Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.

Q4: What are the potential degradation pathways for **13-Deacetyltaxachitriene A**?

While specific degradation pathways for **13-Deacetyltaxachitriene A** are not extensively documented, taxane diterpenoids, in general, are susceptible to hydrolysis of their ester groups (deacetylation) under both acidic and basic conditions. The presence of a C-4(20) double bond in some taxoids suggests potential for oxidation or rearrangement.





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References

- 1. A stability-indicating HPLC assay method for docetaxel - PubMed [pubmed.ncbi.nlm.nih.gov]
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